

# Performance comparison of perovskite solar cells with different cadmium precursors

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## A Comparative Guide to Cadmium Precursors in Perovskite Solar Cell Performance

For Researchers, Scientists, and Drug Development Professionals

The pursuit of higher efficiency and stability in perovskite solar cells (PSCs) has led to extensive exploration of various additives and precursor modifications. Among these, cadmium-based compounds have emerged as promising candidates for enhancing photovoltaic performance. This guide provides an objective comparison of perovskite solar cells fabricated with different cadmium precursors—namely cadmium chloride ( $\text{CdCl}_2$ ), cadmium iodide ( $\text{CdI}_2$ ), and cadmium acetate [ $\text{Cd}(\text{OAc})_2$ —supported by experimental data.

## Performance Comparison of Perovskite Solar Cells with Different Cadmium Precursors

The introduction of cadmium precursors into perovskite solar cells has been shown to significantly impact their performance metrics. The following tables summarize the quantitative data from various studies, showcasing the effects of different cadmium compounds on power conversion efficiency (PCE), open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), and fill factor (FF). It is important to note that the data presented is collated from different research papers with varying experimental conditions, perovskite compositions, and device architectures. Therefore, a direct comparison should be made with caution.

## Cadmium Chloride (CdCl<sub>2</sub>) as an Additive

The use of cadmium chloride as an additive in the perovskite precursor solution has been demonstrated to improve the crystalline quality of the perovskite film and passivate defects.

Perovskite Composition	Precursor Additive	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	Reference
MAPbI <sub>3</sub>	None (Control)	12.17	0.962	19.78	65.70	[1][2]
MAPbI <sub>3</sub>	1.0% CdCl <sub>2</sub>	15.28	1.00	20.87	73.00	[1][2][3]

## Cadmium Iodide (CdI<sub>2</sub>) as a Dopant

Cadmium iodide has been effectively used as a dopant to stabilize the desirable black  $\alpha$ -phase of formamidinium lead iodide (FAPbI<sub>3</sub>) perovskites, leading to high-efficiency devices.

Perovskite Composition	Precursor Dopant	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	Reference
FAPbI <sub>3</sub>	None (Control)	20.8	1.05	25.2	78.5	
FAPbI <sub>3</sub>	0.6% CdI <sub>2</sub>	22.7	1.10	25.9	79.6	

## Cadmium Acetate [Cd(OAc)<sub>2</sub>] in Precursor Engineering

Cadmium acetate has been utilized in the synthesis of all-inorganic perovskites, contributing to dual-ion synergistic passivation and enhanced device performance.

Perovskite Composition	Precursor Modification	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	Reference
CsPbI <sub>2</sub> Br	Cd(OAc) <sub>2</sub> additive	14.34	-	-	-	[4]

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility and advancement of research. The following are generalized experimental protocols for the incorporation of different cadmium precursors in the fabrication of perovskite solar cells.

### Fabrication of Perovskite Solar Cells with Cadmium Chloride Additive

- Substrate Preparation:** Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath.
- Electron Transport Layer (ETL) Deposition:** A compact TiO<sub>2</sub> (c-TiO<sub>2</sub>) layer is deposited on the FTO substrate by spin-coating a precursor solution (e.g., titanium isopropoxide in ethanol) and annealing at high temperature (e.g., 500°C). Subsequently, a mesoporous TiO<sub>2</sub> (mp-TiO<sub>2</sub>) layer is deposited by spin-coating a TiO<sub>2</sub> paste and sintering.
- Perovskite Precursor Solution Preparation:** A stock solution of the perovskite precursor (e.g., MAPbI<sub>3</sub>) is prepared by dissolving lead iodide (PbI<sub>2</sub>) and methylammonium iodide (MAI) in a solvent like N,N-dimethylformamide (DMF).
- Cadmium Chloride Incorporation:** A specific molar percentage of Cadmium Chloride (CdCl<sub>2</sub>) is added to the perovskite precursor solution. For instance, for a 1.0% CdCl<sub>2</sub> additive, the corresponding amount of CdCl<sub>2</sub> is dissolved in the prepared perovskite solution.[3]
- Perovskite Film Deposition:** The CdCl<sub>2</sub>-containing perovskite precursor solution is spin-coated onto the mp-TiO<sub>2</sub>/c-TiO<sub>2</sub>/FTO substrate. During the spin-coating process, an anti-

solvent (e.g., chlorobenzene) is dropped onto the substrate to induce rapid crystallization. The film is then annealed at a moderate temperature (e.g., 100°C).[3]

- **Hole Transport Layer (HTL) Deposition:** A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the perovskite layer.
- **Electrode Deposition:** Finally, a metal electrode (e.g., gold or silver) is deposited by thermal evaporation to complete the device.

## Fabrication of Perovskite Solar Cells with Cadmium Iodide Doping

- **Substrate and ETL Preparation:** Similar to the protocol for  $\text{CdCl}_2$  addition, clean FTO substrates are prepared, followed by the deposition of an electron transport layer such as  $\text{SnO}_2$ .
- **Perovskite Precursor Solution with  $\text{CdI}_2$  Doping:** The formamidinium lead iodide ( $\text{FAPbI}_3$ ) precursor solution is prepared. Cadmium iodide ( $\text{CdI}_2$ ) is introduced into the precursor solution at a specific concentration (e.g., 0.6%).
- **Perovskite Film Fabrication:** The  $\text{CdI}_2$ -doped  $\text{FAPbI}_3$  precursor solution is deposited onto the ETL-coated substrate using a scalable technique like blade-coating in an ambient air environment. The film is then annealed.
- **HTL and Electrode Deposition:** A Spiro-OMeTAD hole transport layer and a gold electrode are subsequently deposited to finalize the solar cell.

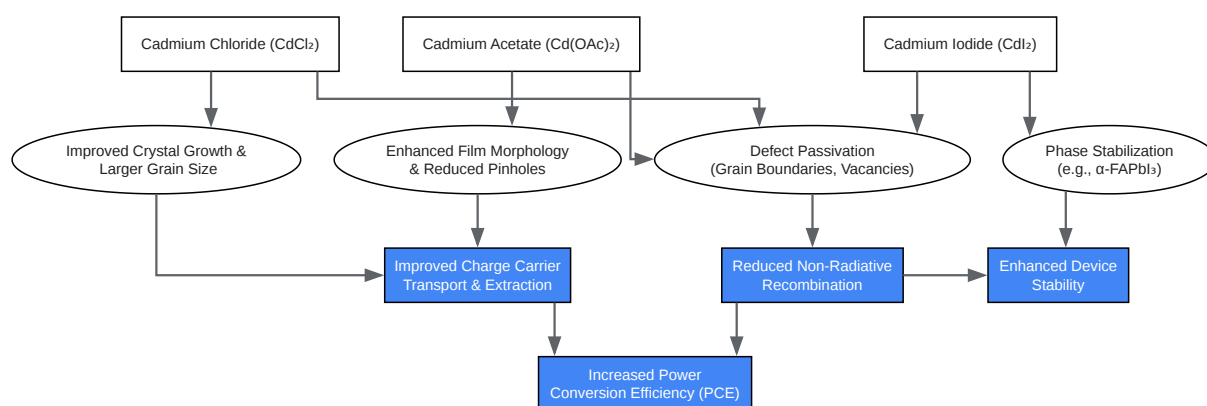
## Synthesis of All-Inorganic Perovskite Solar Cells with Cadmium Acetate

- **Precursor Solution Preparation:** For the synthesis of  $\text{CsPbI}_2\text{Br}$ , a precursor solution is prepared. Cadmium acetate  $[\text{Cd}(\text{OAc})_2]$  is introduced as an additive to this solution to achieve a dual-ion synergistic passivation effect.[4]
- **Film Deposition and Device Fabrication:** The perovskite film is deposited using a solution-based method, followed by the deposition of a carbon electrode, which is a common

architecture for all-inorganic PSCs. The specific details of the deposition and annealing steps are optimized to leverage the benefits of the cadmium acetate additive.[4]

## Mechanisms of Performance Enhancement

The inclusion of cadmium precursors influences the perovskite film formation and the electronic properties of the solar cell through several key mechanisms. These relationships are visualized in the following diagram.

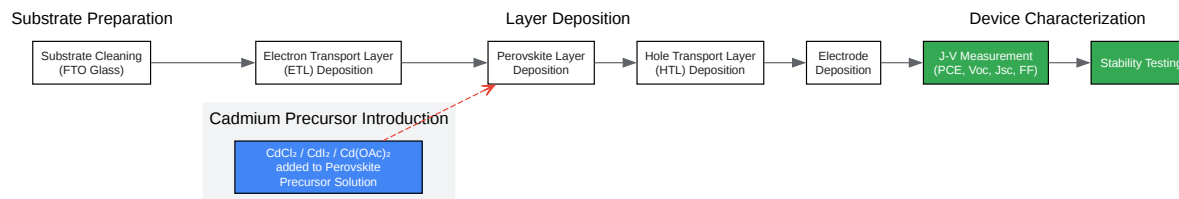


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Caption: Logical workflow of performance enhancement by cadmium precursors.

## Experimental Workflow Overview

The fabrication of perovskite solar cells is a multi-step process. The following diagram illustrates a generalized experimental workflow, highlighting the stage at which different cadmium precursors are introduced.



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Caption: Generalized experimental workflow for fabricating PSCs with cadmium precursors.

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